

Physical properties of 1,2-Bis(dichlorophosphino)benzene (boiling point, density)

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Compound of Interest

Compound Name:	1,2-Bis(dichlorophosphino)benzene
Cat. No.:	B1587436

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Technical Guide: Physical Properties of 1,2-Bis(dichlorophosphino)benzene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **1,2-Bis(dichlorophosphino)benzene**, a significant organophosphorus compound utilized as a precursor in the synthesis of chelating diphosphine ligands. The information presented herein is intended to support research and development activities where this compound is of interest.

Chemical Identity

- Chemical Name: **1,2-Bis(dichlorophosphino)benzene**
- Synonyms: (1,2-Phenylene)bis(phosphorous dichloride)
- CAS Number: 82495-67-8
- Molecular Formula: $C_6H_4Cl_4P_2$
- Molecular Weight: 279.86 g/mol

Physical Properties

The physical characteristics of **1,2-Bis(dichlorophosphino)benzene** are critical for its handling, storage, and application in synthetic chemistry. As a viscous, colorless liquid, its boiling point and density are fundamental parameters for experimental design.

Table 1: Summary of Physical Properties

Physical Property	Value	Conditions
Boiling Point	97-99 °C	at 0.001 Torr
Density	1.545 g/mL	at 25 °C[1]
Appearance	Colorless liquid	Standard state
Refractive Index	n _{20/D} 1.662	at 20 °C

Experimental Protocols

While the specific experimental reports detailing the determination of the physical properties for this exact compound are not readily available in the public domain, the following sections describe the standard methodologies employed for such measurements.

3.1. Determination of Boiling Point under Reduced Pressure

Given the high boiling point of **1,2-Bis(dichlorophosphino)benzene** at atmospheric pressure, which could lead to decomposition, its boiling point is determined under a high vacuum. A common and precise method for this is the Thiele tube method or a micro-distillation apparatus.

- Principle: The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. By reducing the external pressure, the boiling point is significantly lowered.
- Apparatus: A Thiele tube or a Kugelrohr distillation apparatus, a thermometer, a capillary tube (sealed at one end), and a vacuum source with a manometer.
- Methodology:

- A small sample of **1,2-Bis(dichlorophosphino)benzene** is placed in a small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil) or in a heating block.
- The apparatus is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 0.001 Torr) and monitored with a manometer.
- The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid sample begins to enter the capillary tube is recorded as the boiling point at that specific pressure.

3.2. Determination of Density

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

- Principle: Density is defined as the mass of a substance per unit volume ($\rho = m/V$).
- Apparatus: A pycnometer of a known volume, a precision analytical balance, and a constant temperature bath.
- Methodology:
 - The empty, clean, and dry pycnometer is weighed accurately.
 - The pycnometer is filled with the liquid sample, **1,2-Bis(dichlorophosphino)benzene**, ensuring no air bubbles are trapped. The pycnometer is then placed in a constant temperature bath set to 25 °C until thermal equilibrium is reached.

- The volume is adjusted precisely to the calibration mark of the pycnometer.
- The exterior of the pycnometer is carefully dried, and it is weighed again.
- The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

Synthetic Pathways

The synthesis of **1,2-Bis(dichlorophosphino)benzene** can be achieved through different routes. Understanding these pathways is crucial for researchers planning to synthesize this reagent.

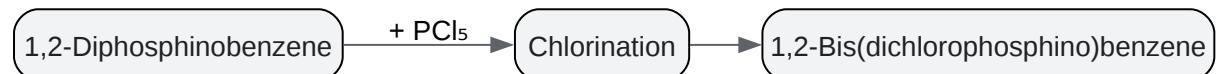
One common method involves the reaction of 1,2-dibromobenzene.^[2] This multi-step synthesis is outlined below.



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Caption: Synthesis of **1,2-Bis(dichlorophosphino)benzene** from 1,2-dibromobenzene.

An alternative high-yield synthesis involves the chlorination of 1,2-diphosphinobenzene using phosphorus pentachloride (PCl₅).^[1]



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